

Preparing ZDLD20 Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: ZDLD20

Cat. No.: B12417153

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Introduction

ZDLD20 is a β -carboline compound identified as a selective and orally active inhibitor of Cyclin-Dependent Kinase 4 (CDK4)/Cyclin D3 complex, with a reported IC₅₀ value of 6.51 μ M.^[1] It has demonstrated potent anti-cancer activities, particularly against HCT116 colon cancer cells, by inhibiting colony formation, invasion, and migration.^{[1][2]} Furthermore, **ZDLD20** induces apoptosis and causes cell cycle arrest at the G1 phase.^{[1][2]} These properties make **ZDLD20** a valuable tool for research in oncology and cell cycle regulation.

This document provides a detailed protocol for the preparation, storage, and handling of **ZDLD20** stock solutions using dimethyl sulfoxide (DMSO) as the solvent, intended for researchers, scientists, and professionals in drug development.

Data Presentation

A summary of the key quantitative data for **ZDLD20** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₂ N ₆ O	[1]
Molecular Weight	386.45 g/mol	[1]
Appearance	Solid	[2]
Purity	>98% (HPLC)	[1]
CAS Number	2762279-02-5	[1]
Solubility in DMSO	Not officially reported; solubility should be tested. A concentration of 10 mM is a common starting point for inhibitors of this class.	
Storage (Solid)	-20°C	[2]
Storage (in DMSO)	-20°C for short-term (up to 1 month), -80°C for long-term (up to 6 months). Avoid repeated freeze-thaw cycles. [3]	

Experimental Protocols

Materials

- ZDLD20 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM ZDLD20 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ZDLD20** in DMSO. This is a commonly used concentration for initial stock solutions.

- Equilibrate Reagents: Allow the **ZDLD20** powder and anhydrous DMSO to come to room temperature before opening the containers. This prevents the condensation of moisture, which can affect the compound's stability and solubility.
- Weighing **ZDLD20**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **ZDLD20** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.86 mg of **ZDLD20**.
 - Calculation:
 - $\text{Weight (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Weight (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 386.45 \text{ g/mol} \times 1000 \text{ mg/g} = 3.86 \text{ mg}$
- Solvent Addition:
 - Add the calculated volume of anhydrous DMSO to the tube containing the **ZDLD20** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all the solid has dissolved. If particulates remain, sonicate the tube in a water bath for 5-10 minutes.
- Aliquoting and Storage:

- Once the **ZDLD20** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled amber or opaque tubes. This minimizes the risk of contamination and degradation from repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).^[3]

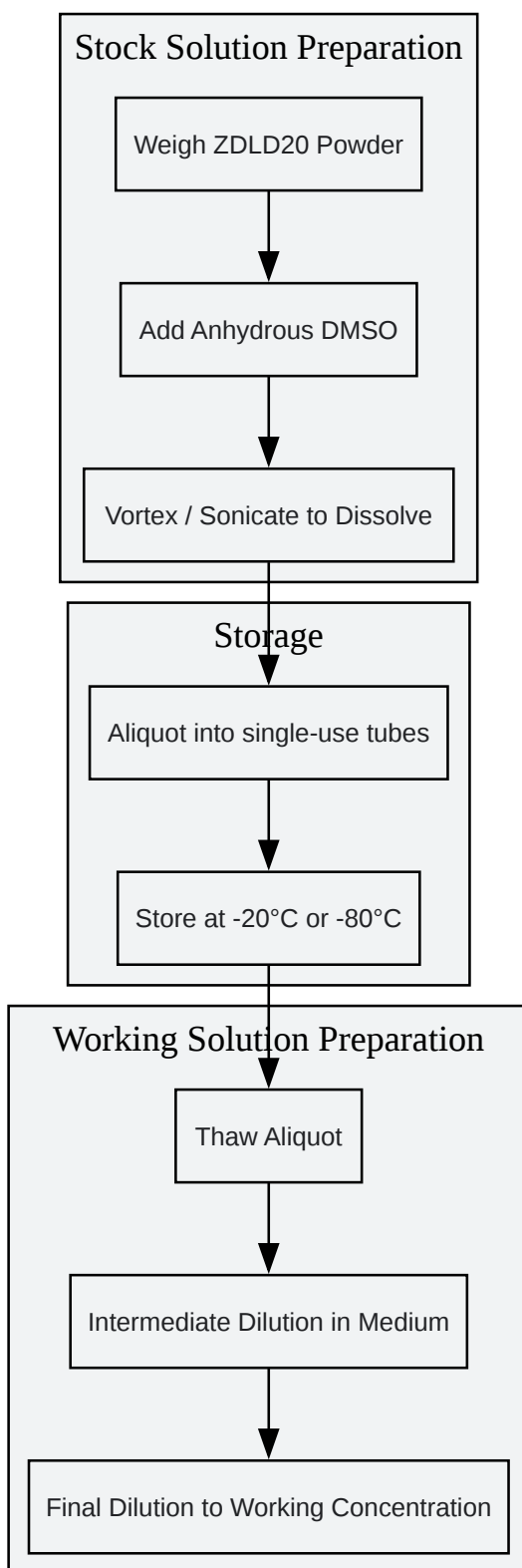
Protocol for Preparing Working Solutions

For cell-based assays, it is crucial to dilute the DMSO stock solution to a working concentration where the final DMSO concentration is non-toxic to the cells (typically below 0.5%).^[3]

- Thawing: Thaw a single aliquot of the 10 mM **ZDLD20** stock solution at room temperature.
- Intermediate Dilution (Recommended): To prevent precipitation of the compound in the aqueous culture medium, perform a serial dilution. For example, first, dilute the 10 mM stock solution 1:10 in sterile cell culture medium to create a 1 mM intermediate solution.
- Final Dilution: Further dilute the intermediate solution to the desired final working concentration in the cell culture medium. For instance, to achieve a 10 µM working solution, dilute the 1 mM intermediate solution 1:100.
- Control: Always include a vehicle control in your experiments, which contains the same final concentration of DMSO as the **ZDLD20**-treated samples.

Visualizations

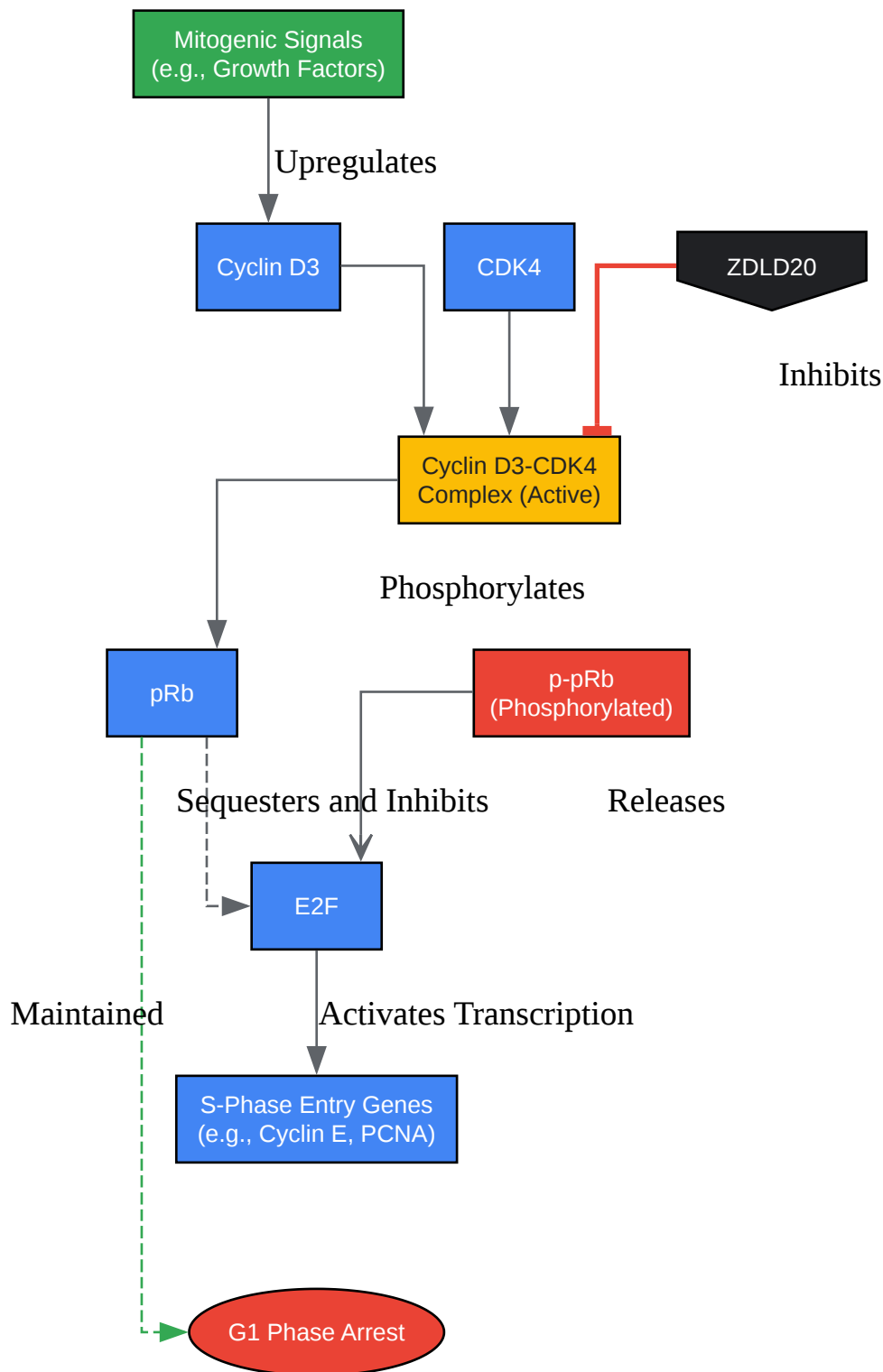
Experimental Workflow



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Caption: Workflow for preparing **ZDLD20** stock and working solutions.

ZDLD20 Signaling Pathway



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Caption: **ZDLD20** inhibits the Cyclin D3-CDK4 complex, preventing pRb phosphorylation and causing G1 cell cycle arrest.

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References

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